

veratric acid vs kojic acid tyrosinase inhibition

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Compound Focus: Veratric Acid

CAS No.: 93-07-2

Cat. No.: S583083

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Kojic Acid as a Tyrosinase Inhibition Benchmark

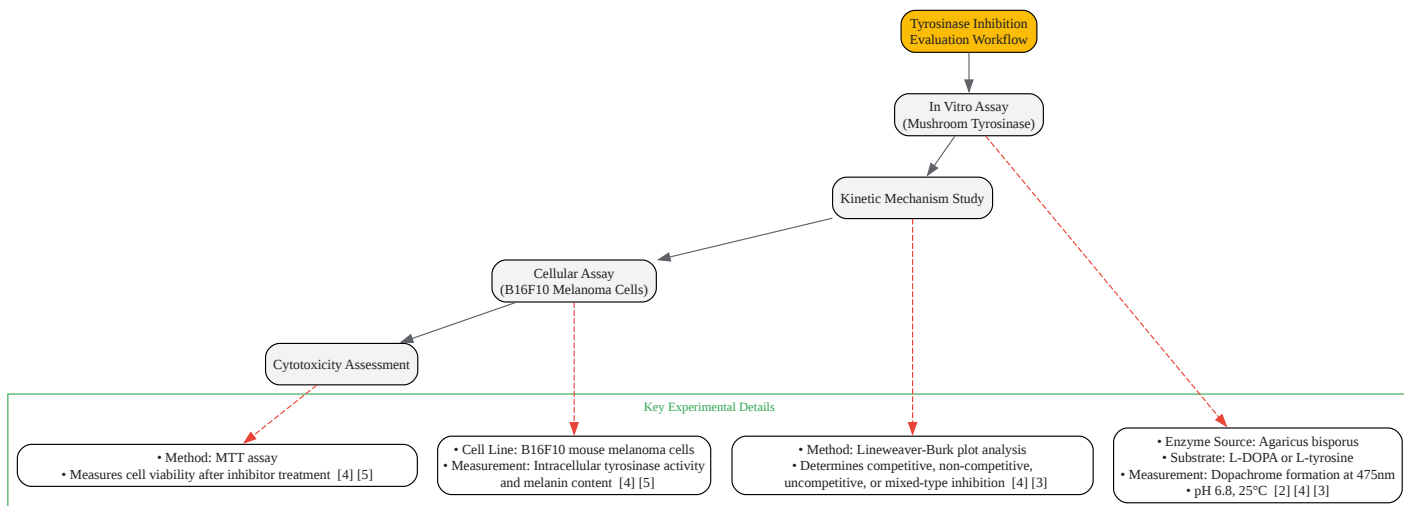
Kojic acid is a well-established standard in tyrosinase inhibition research. The table below summarizes key experimental data available from recent studies.

Property	Experimental Data (Kojic Acid)	Key Experimental Context
IC₅₀ (Mushroom Tyrosinase, L-DOPA)	15.9 ± 0.4 μM [1]	In vitro assay using L-DOPA as substrate [1].
	~100 μM [2]	Standard L-DOPA assay conditions; used as activity threshold for machine learning screening [2].
Inhibition Mechanism	Mixed-type inhibitor [3]	Binds in a way that affects both enzyme-substrate complex formation and substrate binding [3].
Cellular Activity (B16F10)	Reduces melanin content and intracellular tyrosinase activity in a dose-dependent manner [4]	Tested on α-MSH-stimulated B16F10 mouse melanoma cells [4].

Property	Experimental Data (Kojic Acid)	Key Experimental Context
Cytotoxicity (B16F10)	No effect on cell viability at 43.8–700 μM [4]	Considered non-cytotoxic within this concentration range [4].

Standard Experimental Protocols for Tyrosinase Inhibition

Researchers typically evaluate tyrosinase inhibitors through a sequence of *in vitro* and cellular assays. The workflow below outlines the common experimental stages.



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Suggestions for Finding Comparative Data

To locate the information you need, you might find the following approaches helpful:

- **Refine your search strategy:** Use precise terms like "**veratric acid** tyrosinase inhibition IC50" or "**veratric acid** melanin B16F10" in academic databases such as PubMed, Google Scholar, and SciFinder.
- **Explore structural analogs:** If direct data is scarce, research on compounds with similar structures (like other benzoic acid derivatives) may provide useful mechanistic insights.

- **Consult chemical databases:** Check specialized databases for bioactivity data of **veratric acid**. The machine learning study in the search results screened over 500,000 compounds, suggesting that such data may exist in larger chemical databases [2].

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